

UNC2025: Essential Information for Cell Assays

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Compound Focus: UNC2025

CAS No.: 1429881-91-3

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UNC2025 is a potent, orally bioavailable small-molecule inhibitor that primarily targets the receptor tyrosine kinases **MER** (also known as MERTK) and **FLT3**. Its high potency, with IC50 values in the sub-nanomolar range, means that effective concentrations in cell assays are typically low, in the nanomolar (nM) scale [1] [2] [3].

The table below summarizes its key inhibitory profile:

Target	Reported IC50 (nM)	Primary Cellular Context
MER	0.74 nM [1], 0.46 nM [3]	Leukemia (ALL, AML), NSCLC [1] [2]
FLT3	0.8 nM [1], 0.35 nM [3]	Acute Myelogenous Leukemia (AML) [2]
Axl	~15-20x less selective than MER [1], 1.65 nM [3]	Often assessed in kinome selectivity profiling [2]
Tyro3	~20x less selective than MER [1]	Often assessed in kinome selectivity profiling [2]

Frequently Asked Questions (FAQs)

Q1: What is a recommended starting concentration for UNC2025 in a new cell-based assay? A conservative and common starting point for dose-response experiments is a range of **1 nM to 1000 nM** (1

μM). Given the sub-nanomolar IC_{50} , you should expect to see significant target inhibition and phenotypic effects well below 100 nM [1] [3]. It is crucial to include a vehicle control (e.g., DMSO) at the same concentration used for your drug stock.

Q2: My assay shows no effect even at high concentrations (e.g., 1 μM). What could be wrong?

- **Verify Target Expression:** Ensure your cell line model expresses the primary targets MER or FLT3. The activity of **UNC2025** has been demonstrated in specific models including 697 B-ALL, Molm-14 AML, and A549/A549 NSCLC cells [1] [2].
- **Check Solvent Solubility:** **UNC2025** is typically dissolved in DMSO. Be aware that the maximum solubility in aqueous culture media might be a limiting factor. Sonication of the stock solution and working solution is recommended [1].
- **Confirm Bioactivity:** Use a positive control assay, such as immunoblotting for phosphorylated MER or FLT3, to confirm the drug is active in your hands [1] [3].

Q3: I see cytotoxic effects in my normal cell controls. How can I address this? **UNC2025** is designed to be selective, but all inhibitors can have off-target effects at high enough concentrations.

- **Dose-Response is Key:** Establish a full dose-response curve to find a window of selectivity between your disease model and normal cells.
- **Use Relevant Normal Cells:** Perform colony formation or cell viability assays using normal human mononuclear cells from bone marrow or umbilical cord blood as a more relevant control for hematopoietic toxicity [3].

Detailed Experimental Protocols

The following protocols are adapted from peer-reviewed literature that established the bioactivity of **UNC2025** [1] [3].

Protocol 1: Inhibition of Kinase Phosphorylation (Immunoblotting) This protocol measures direct target engagement by assessing the reduction in phosphorylated MER or FLT3.

- **Cell Preparation:** Culture relevant cells (e.g., 697 B-ALL, Molm-14 AML) at a density of 3×10^6 cells/mL.
- **Drug Treatment:** Treat cells with a concentration range of **UNC2025** (e.g., 1-300 nM) or a DMSO vehicle control for **1 hour**.
- **Stimulation (Optional):** To enhance the phosphorylation signal, treat cells for the last **3 minutes** with 120 μM pervanadate (a phosphatase inhibitor) prior to collection.

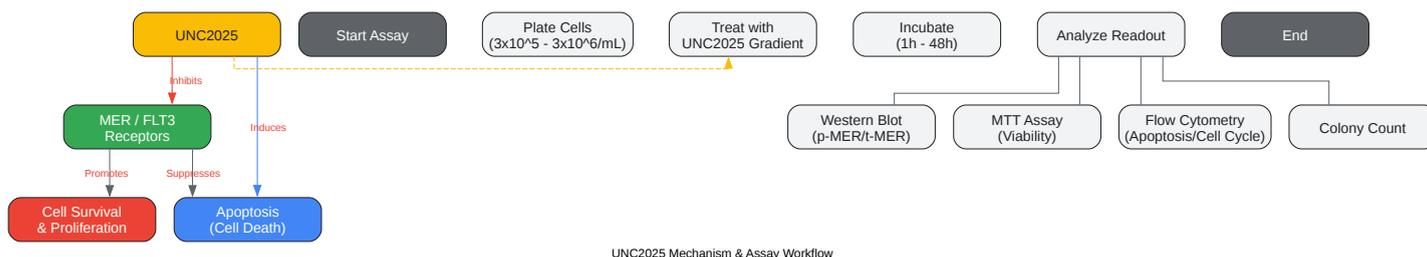
- **Lysis and Immunoprecipitation:** Collect cells and lyse. Immunoprecipitate MER or FLT3 protein using a specific antibody and Protein G agarose beads.
- **Western Blot:** Detect phospho-proteins using an anti-phospho-MER antibody or anti-phospho-FLT3 antibody. Strip the membrane and re-probe for total MER or FLT3 to confirm equal loading.
- **Analysis:** Determine relative phosphorylation levels using densitometry (e.g., with ImageJ software) and calculate IC50 values via nonlinear regression.

Protocol 2: Soft Agar Colony Formation Assay This protocol assesses the long-term inhibitory effects on cancer cell growth and transformation.

- **Base Agar Layer:** Prepare a base layer of 0.5-1% agar in culture medium in a well.
- **Cell Layer:** Suspend cells (e.g., A549 or Molm-14) in **0.35% soft agar** containing 1x RPMI medium, 10% FBS, and the indicated concentrations of **UNC2025** or DMSO vehicle. Overlay this mixture onto the base layer.
- **Maintenance:** Overlay with 2 mL of fresh medium containing 10% FBS and the corresponding drug or vehicle. **Refresh this medium and drug 3 times per week.**
- **Staining and Counting:** After **2 weeks**, stain colonies with nitroterazolium blue chloride (NTB) and count the number of colonies formed.

Signaling Pathway & Experimental Workflow

The following diagram illustrates the core signaling pathway inhibited by **UNC2025** and a generalized workflow for a cell-based assay, incorporating the key steps from the protocols above.



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References

1. | FLT | TAM Receptor | TargetMol UNC 2025 [targetmol.com]
2. UNC2025, a Potent and Orally Bioavailable MER/FLT3 ... [pmc.ncbi.nlm.nih.gov]
3. - UNC | MER/FLT3 inhibitor | CAS 1429881-91-3 | Buy 2025 - UNC ... 2025 [invivochem.com]

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